

An In-depth Technical Guide to Tricyclohexyltin Chloride (CAS 3091-32-5)

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Compound of Interest

Compound Name: *Tricyclohexyltin chloride*

Cat. No.: B044167

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Introduction

Tricyclohexyltin chloride, with the CAS number 3091-32-5, is an organotin compound featuring a central tin atom bonded to three cyclohexyl groups and one chlorine atom. This compound serves as a crucial intermediate and reagent in various fields of chemical synthesis. Its sterically hindered structure imparts unique reactivity and stability, making it a valuable tool in organic and organometallic chemistry. This guide provides a comprehensive overview of its properties, synthesis, analytical characterization, and potential biological implications, tailored for a scientific audience.

Physicochemical Properties

Tricyclohexyltin chloride is a white to off-white solid at room temperature.^{[1][2][3]} It is characterized by its insolubility in water but shows solubility in various organic solvents such as ethanol, ether, toluene, chloroform, and xylene.^{[2][3][4]}

Table 1: Physical and Chemical Properties of **Tricyclohexyltin Chloride**

Property	Value	Reference
CAS Number	3091-32-5	[1]
Molecular Formula	C ₁₈ H ₃₃ ClSn	[5]
Molecular Weight	403.62 g/mol	[5] [6]
Appearance	White to off-white solid	[1] [2] [3]
Melting Point	123-129 °C	[1] [2] [3] [4]
Boiling Point	>250 °C	[3] [7]
Solubility	Insoluble in water; Soluble in ethanol, ether, toluene, chloroform, xylene	[2] [3] [4]
Purity	Typically available as 95% or 97% pure	[2] [6]

Synthesis and Reactions

Tricyclohexyltin chloride is primarily synthesized through the reaction of a cyclohexylmagnesium halide (Grignard reagent) with tin tetrachloride.[\[8\]](#) This method allows for the controlled introduction of the bulky cyclohexyl groups onto the tin atom.

Experimental Protocol: Synthesis via Grignard Reaction

A detailed method for the preparation of **tricyclohexyltin chloride** is described in US Patent 3,355,468. The following is a summary of the protocol:

- Reaction Setup: A reaction vessel is charged with tin tetrachloride in a suitable solvent like xylene.
- Grignard Reagent Addition: A solution of cyclohexylmagnesium chloride in an ether solvent is added to the tin tetrachloride solution. The molar ratio of the Grignard reagent to tin tetrachloride is crucial and should be maintained at approximately 3:1. The addition is performed while agitating the reaction mixture to ensure uniformity.

- Temperature Control: The reaction temperature is typically maintained between 25 °C and 95 °C.
- Reaction Work-up: After the addition is complete, the reaction mixture is hydrolyzed, for example, by the addition of water. The organic layer containing the product is then separated.
- Purification: The solvent is removed from the organic layer by distillation. The resulting residue is then purified by recrystallization from a solvent such as isopropanol. The purified **tricyclohexyltin chloride** precipitates as a white crystalline solid upon cooling, which is then filtered, washed, and dried.

Chemical Reactivity

Tricyclohexyltin chloride is a versatile precursor for the synthesis of other organotin compounds.^[9] The chloride ligand can be readily substituted by other functional groups. For instance, hydrolysis with a base like sodium hydroxide yields tricyclohexyltin hydroxide.^[9] It is also used in the preparation of dicyclohexyl disulfide and in the synthesis of organotin derivatives of 2-thiophene carboxylic acid, which have shown potential as enzyme inhibitors and antibacterial agents.^{[2][4][10][11]}

Analytical Characterization

A combination of spectroscopic techniques is employed to characterize the structure and purity of **tricyclohexyltin chloride**.

Table 2: Spectroscopic Data for **Tricyclohexyltin Chloride**

Technique	Key Observations
¹ H NMR	Complex multiplets in the aliphatic region corresponding to the protons of the cyclohexyl rings.
¹³ C NMR	Signals in the range of 25-67 ppm for the carbon atoms of the cyclohexyl groups.
Infrared (IR) Spectroscopy	Characteristic absorption bands for Sn-C and Sn-Cl bonds.
Mass Spectrometry (EI-MS)	Provides the molecular ion peak and a fragmentation pattern consistent with the structure.

Experimental Protocol: General Considerations for Spectroscopic Analysis

- NMR Spectroscopy: For ¹H and ¹³C NMR, the sample is typically dissolved in a deuterated solvent such as chloroform-d (CDCl₃). Chemical shifts are reported in parts per million (ppm) relative to an internal standard like tetramethylsilane (TMS).
- IR Spectroscopy: The IR spectrum can be obtained from a solid sample, for example, as a KBr pellet or a mull. The spectrum reveals the vibrational frequencies of the functional groups present in the molecule.
- Mass Spectrometry: Electron Ionization Mass Spectrometry (EI-MS) is commonly used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.

For unambiguous determination of the three-dimensional structure, single-crystal X-ray diffraction can be performed on a suitable crystal of the compound or its derivatives.[\[9\]](#)

Safety and Toxicology

Tricyclohexyltin chloride is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[12\]](#)

Table 3: Hazard and Safety Information for **Tricyclohexyltin Chloride**

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H312: Harmful in contact with skin.	P270: Do not eat, drink or smoke when using this product.
H332: Harmful if inhaled.	P280: Wear protective gloves/protective clothing.
H410: Very toxic to aquatic life with long lasting effects.	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P501: Dispose of contents/container to an approved waste disposal plant.	

Data sourced from multiple safety data sheets.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Biological Activity and Signaling Pathways

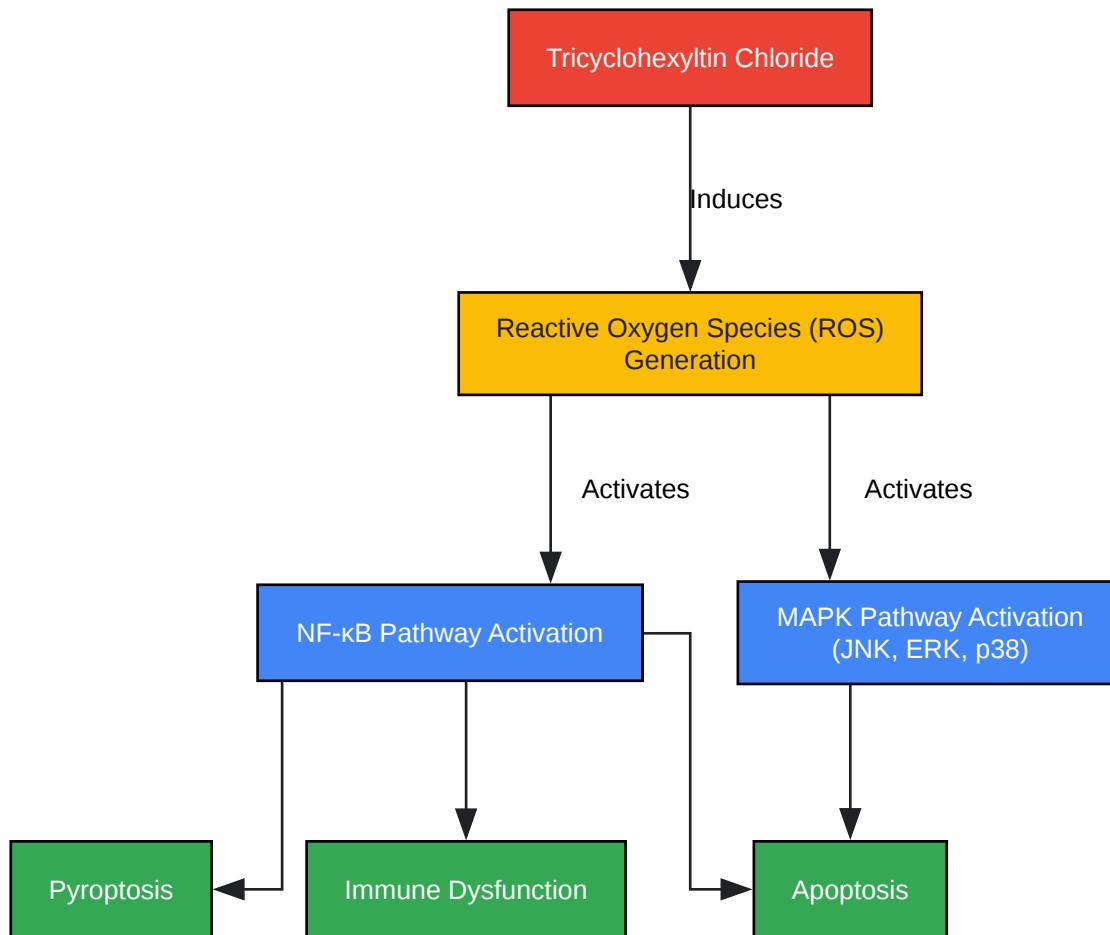
While specific studies on the signaling pathways of **tricyclohexyltin chloride** are limited, the biological activities of related organotin compounds, such as trimethyltin chloride, have been investigated. These studies provide insights into the potential mechanisms of action for **tricyclohexyltin chloride**.

Organotin compounds are known to be neurotoxic and immunotoxic.[\[15\]](#) Studies on trimethyltin chloride have shown that it can induce apoptosis in human neuroblastoma cells. This process appears to be regulated by a balance and cross-talk between the NF- κ B and MAPK signaling pathways.[\[7\]](#) Furthermore, trimethyltin chloride has been found to induce pyroptosis and immune dysfunction in fish cells by activating the NF- κ B pathway through oxidative stress.[\[10\]](#)[\[16\]](#)

Given these findings, it is plausible that **tricyclohexyltin chloride** may exert its toxicity through similar mechanisms involving the modulation of key signaling pathways like NF- κ B and MAPK, potentially triggered by the induction of oxidative stress.

Postulated Signaling Pathway

The following diagram illustrates a postulated signaling pathway for the biological effects of **tricyclohexyltin chloride**, based on data from related organotin compounds.

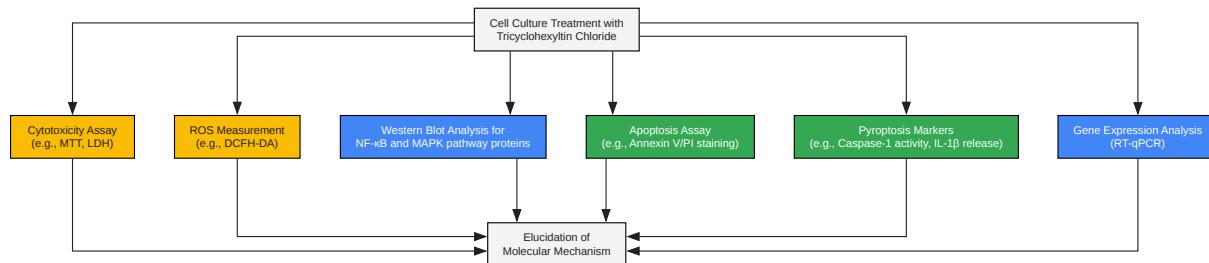


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Caption: Postulated signaling cascade for **Tricyclohexyltin chloride** toxicity.

Experimental Workflow for Investigating Biological Activity

Researchers investigating the biological effects of **tricyclohexyltin chloride** could follow a workflow similar to the one outlined below.



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Caption: Experimental workflow for mechanistic studies.

Conclusion

Tricyclohexyltin chloride is a valuable organotin reagent with well-defined physicochemical properties and established synthetic routes. Its utility in chemical synthesis is complemented by a growing understanding of the potential biological activities of organotin compounds. For researchers, a thorough understanding of its synthesis, characterization, and safe handling is paramount. Further investigation into its specific interactions with biological systems, particularly its impact on signaling pathways, will be crucial for a complete toxicological profile and for identifying any potential therapeutic or adverse effects. This guide serves as a foundational resource for scientists and professionals working with this important chemical entity.

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